

Compound Identification and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert-Butyl cyclohex-2-en-1-ylcarbamate*

CAS No.: 91230-16-9

Cat. No.: B1599918

[Get Quote](#)

tert-Butyl cyclohex-2-en-1-ylcarbamate is a carbamate derivative containing a cyclohexene ring. Carbamates are a class of organic compounds derived from carbamic acid. The tert-butyl protecting group is common in organic synthesis, particularly in peptide synthesis, to protect amine functionalities.

While specific physical and chemical properties for this exact molecule are not available, related compounds suggest it is likely a solid or semi-solid at room temperature. For instance, tert-butyl carbamate is an off-white solid with a melting point of 105-109 °C.[1]

Inferred Hazard Identification and Classification

Based on the hazard classifications of related tert-butyl carbamates, **tert-Butyl cyclohex-2-en-1-ylcarbamate** should be handled as a hazardous substance. The primary hazards are likely to be irritation to the skin, eyes, and respiratory system. Some related compounds also indicate potential harm if swallowed or in contact with skin.[2][3]

GHS Hazard Pictogram (Inferred):

- GHS07: Exclamation Mark

Signal Word (Inferred):

- Warning

Inferred Hazard Statements:

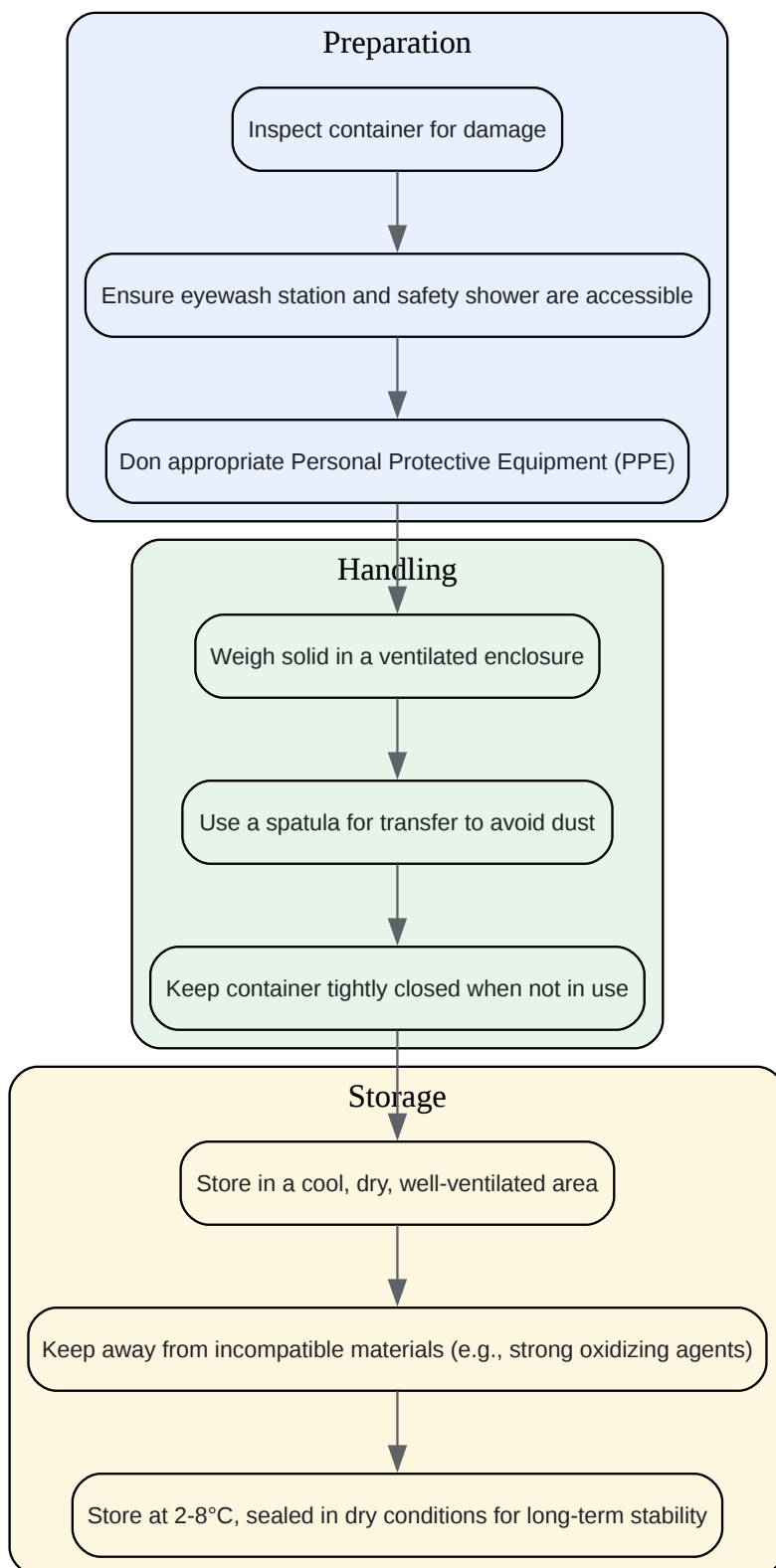
The following table summarizes the GHS hazard statements for related compounds, which should be considered as potential hazards for **tert-Butyl cyclohex-2-en-1-ylcarbamate**.

Hazard Statement	Description	Source (for related compounds)
H302	Harmful if swallowed	[2][3]
H312	Harmful in contact with skin	[2]
H315	Causes skin irritation	[2]
H319	Causes serious eye irritation	[2]
H332	Harmful if inhaled	[2]
H335	May cause respiratory irritation	[2]
H412	Harmful to aquatic life with long lasting effects	[3]

Safe Handling and Storage Protocols

Given the inferred hazards, stringent adherence to safe laboratory practices is imperative. This includes handling the compound in a well-ventilated area, preferably within a chemical fume hood, and wearing appropriate personal protective equipment (PPE).

Experimental Workflow for Safe Handling:



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling and storage of **tert-Butyl cyclohex-2-en-1-ylcarbamate**.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[2]
- For long-term storage and to ensure stability, it is recommended to store the compound sealed in a dry environment at 2-8°C.
- Keep the container tightly closed.[1]

Incompatible Materials:

- Strong oxidizing agents.[2][4]

Personal Protective Equipment (PPE)

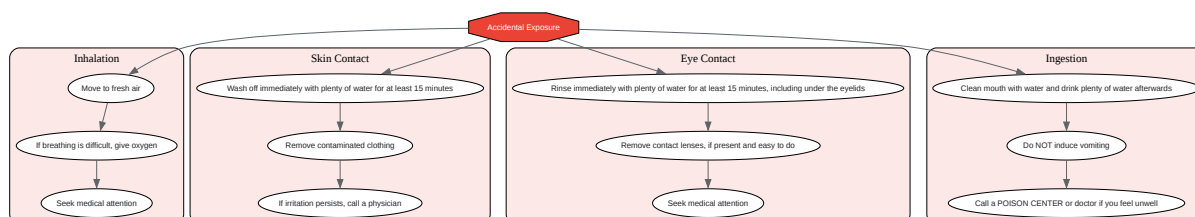
A comprehensive PPE strategy is crucial to minimize exposure. The following table outlines the recommended PPE based on guidelines for similar chemicals.

PPE Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.[2][4][5]	To protect against dust particles and splashes.
Hand Protection	Protective gloves (e.g., Nitrile rubber).[2] Consult glove manufacturer for breakthrough time.	To prevent skin contact.
Body Protection	Long-sleeved laboratory coat.[2]	To minimize skin exposure.
Respiratory Protection	Use a NIOSH-approved respirator (e.g., N95) when dusts are generated, especially in poorly ventilated areas.[2]	To prevent inhalation of dust particles.

First-Aid Measures

In case of accidental exposure, immediate and appropriate first-aid measures should be taken.

First-Aid Response Workflow:



[Click to download full resolution via product page](#)

Caption: Recommended first-aid procedures for different routes of exposure to **tert-Butyl cyclohex-2-en-1-ylcarbamate**.

- Inhalation: Move the individual to fresh air.[1][2] If breathing is difficult, administer oxygen. Seek medical attention.[2]
- Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes.[1][2] Remove any contaminated clothing.[2] If skin irritation persists, consult a physician.[1][2]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] Seek medical attention.[2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[1][2] Do NOT induce vomiting.[2] Seek immediate medical attention.[2][3]

Toxicological Information (Inferred)

The toxicological properties of **tert-Butyl cyclohex-2-en-1-ylcarbamate** have not been fully investigated.[1][4][5] However, based on related compounds, it may cause irritation to the eyes, skin, and respiratory system.[2] Ingestion may lead to gastrointestinal irritation, nausea, vomiting, and diarrhea.[4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][4]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[3][4]

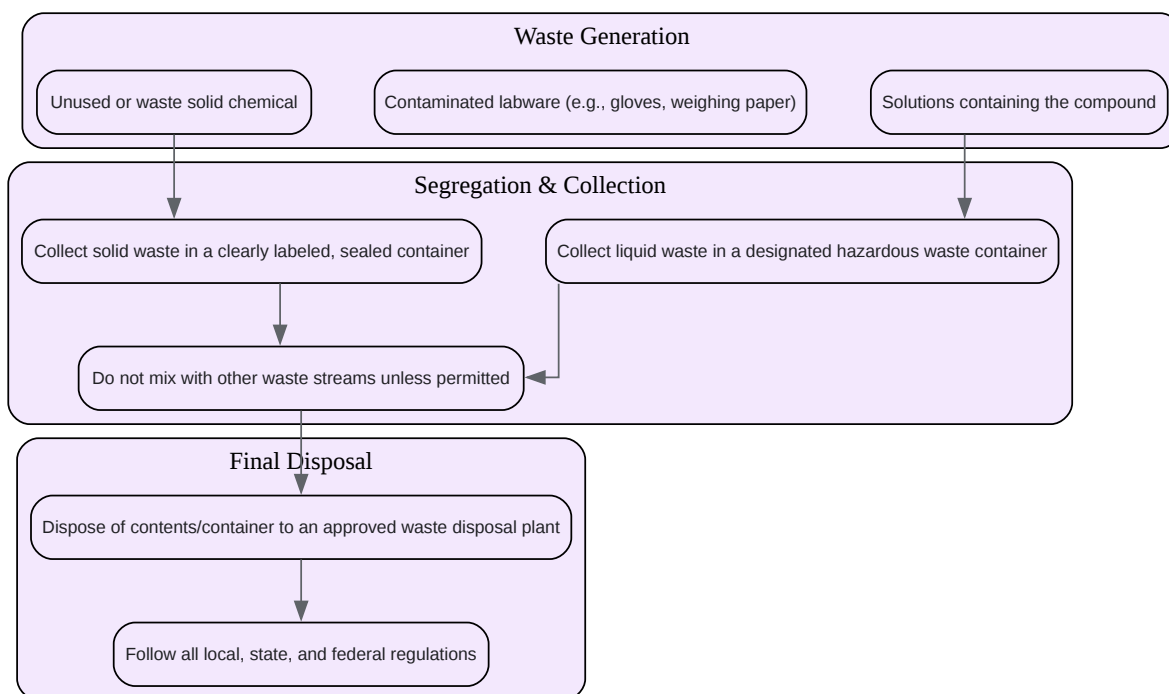
Accidental Release Measures:

- Ensure adequate ventilation and wear appropriate PPE.
- For small spills, sweep up the solid material and place it in a suitable, closed container for disposal.[2] Avoid creating dust clouds.[2][3]
- Prevent the substance from entering drains.[3]

Waste Disposal

Proper disposal of **tert-Butyl cyclohex-2-en-1-ylcarbamate** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:



[Click to download full resolution via product page](#)

Caption: A workflow for the proper segregation and disposal of waste containing **tert-Butyl cyclohex-2-en-1-ylcarbamate**.

- Solid Waste: Collect any unused or waste material in a clearly labeled, sealed container.[2]
- Liquid Waste: Solutions containing the compound should be collected in a designated, labeled hazardous waste container.[2]
- Dispose of all waste in accordance with local, state, and federal regulations.[3][5]

Synthesis and Application Context

Tert-butyl carbamates (Boc-amines) are crucial intermediates in organic synthesis, serving as protected forms of amines. The Boc group is valued for its stability under a wide range of conditions and its relatively easy removal under acidic conditions. The synthesis of carbamates can be achieved through various methods, including the reaction of amines with di-tert-butyl dicarbonate (Boc anhydride) or via a Curtius rearrangement of an acyl azide intermediate.[6] The cyclohexene moiety in the target molecule provides a reactive site for further functionalization, making it a potentially valuable building block in the synthesis of more complex molecules for drug discovery and development.

References

- PubChem. Tert-Butyl(1s)-1-Cyclohexyl-2-Oxoethylcarbamate. [[Link](#)]
- Fisher Scientific. tert-Butyl carbamate - SAFETY DATA SHEET. [[Link](#)]
- PubChem. tert-butyl N-(prop-2-en-1-yl)carbamate. [[Link](#)]
- EPA. tert-butyl cyclohex-2-en-1-yl ether Properties. [[Link](#)]
- Organic Chemistry Portal. Carbamate synthesis by amination (carboxylation) or rearrangement. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. merckmillipore.com](https://merckmillipore.com) [merckmillipore.com]
- [4. fishersci.com](https://fishersci.com) [fishersci.com]
- [5. fishersci.com](https://fishersci.com) [fishersci.com]

- [6. Carbamate synthesis by amination \(carboxylation\) or rearrangement \[organic-chemistry.org\]](#)
- To cite this document: BenchChem. [Compound Identification and Chemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1599918/docs#compound-identification-and-chemical-properties\]](https://www.benchchem.com/product/b1599918/docs#compound-identification-and-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)